Application Note: High-Fidelity N-Methylation Using (Cyclopropylmethyl)trimethylammonium Iodide[1]

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Compound of Interest

Compound Name:	*(Cyclopropylmethyl)trimethylammonium iodide*
CAS No.:	*73664-02-5*
Cat. No.:	*B3337677*

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Part 1: Strategic Rationale & Executive Summary

The "Green Methylation" Imperative

Methylation is a cornerstone transformation in medicinal chemistry, particularly for modulating the solubility and metabolic stability of drug candidates (the "Magic Methyl" effect). However, traditional reagents like Methyl Iodide (MeI) and Dimethyl Sulfate (DMS) are highly volatile, acutely toxic, and carcinogenic, posing severe safety risks in scale-up environments.

This protocol details the application of **(Cyclopropylmethyl)trimethylammonium iodide** (CPTMAI) as a superior, solid-state methylating agent. Unlike MeI, CPTMAI is a non-volatile crystalline solid that offers precise stoichiometry control and enhanced safety profiles.

Mechanism of Action: The Selectivity Hierarchy

The utility of CPTMAI rests on the chemoselective preference of nucleophilic attack in quaternary ammonium salts. In an SN2 regime, the nucleophile attacks the least sterically

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hindered carbon.

- Methyl Group: Sterically unhindered; fast kinetics.
- Cyclopropylmethyl Group: Sterically hindered (neopentyl-like position) and electronically complex; slow kinetics for direct SN2.[1]

Therefore, CPTMAI acts as a methyl donor, releasing N-(cyclopropylmethyl)-N,N-dimethylamine as the benign leaving group.[1]

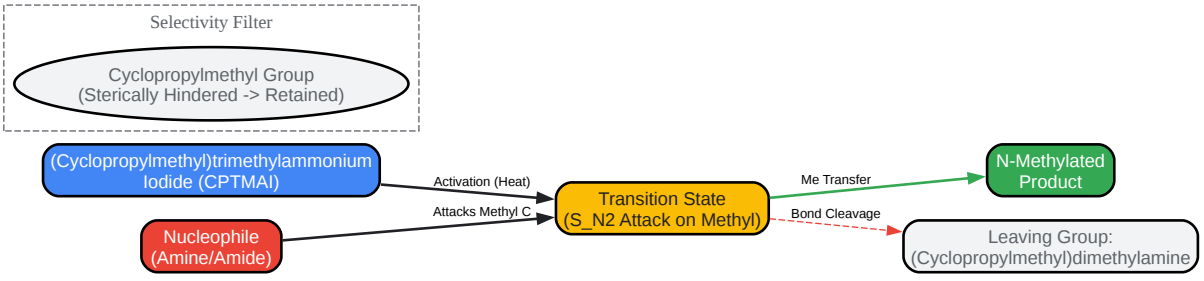
Part 2: Scientific Foundation & Mechanistic Logic[1]

Reaction Thermodynamics & Kinetics

The reaction operates via a thermally induced SN2 mechanism. Unlike Hofmann eliminations which require strong bases and yield alkenes, this protocol uses mild bases (carbonates) and elevated temperatures (80–130°C) to drive nucleophilic substitution.

Key Mechanistic Insight: The cyclopropylmethyl moiety serves as a "dummy" ligand. While benzyl groups in ammonium salts are often transferred preferentially due to resonance stabilization of the transition state, the cyclopropylmethyl group—despite its ability to stabilize cations—is sufficiently sterically bulky to direct the nucleophile toward the methyl groups.

Visualization of Reaction Pathway



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Caption: Mechanistic pathway showing the selective transfer of the methyl group over the bulky cyclopropylmethyl group via SN2 attack.

Part 3: Detailed Experimental Protocol

Materials & Equipment

- Reagent: **(Cyclopropylmethyl)trimethylammonium iodide** (CAS: 73664-02-5).[1][2]
- Solvent: Anisole (Green solvent, high BP) or DMF (traditional).
- Base: Potassium Carbonate (K_2CO_3) or Cesium Carbonate (Cs_2CO_3).
- Vessel: Pressure-rated glass vial (e.g., microwave vial) or round-bottom flask with reflux condenser.[1]

Standard Operating Procedure (SOP)

Step 1: Charge Preparation

- In a reaction vial, dissolve the substrate (1.0 equiv) in Anisole (0.2 M concentration).
- Add CPTMAI (1.5 – 2.0 equiv). Note: Excess is used to account for the solid-liquid phase transfer kinetics.[1]
- Add K_2CO_3 (2.0 equiv).[1] For sterically hindered substrates, switch to Cs_2CO_3.

Step 2: Reaction Phase

- Seal the vessel and purge with Argon/Nitrogen for 5 minutes.
- Heat the reaction mixture to 110–130°C.
  - Why this temp? Quaternary ammonium salts typically require temperatures >100°C to overcome the activation energy for methyl transfer in the absence of transition metal catalysts.

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- Stir vigorously (1000 rpm) for 12–24 hours. Monitor via TLC/LC-MS.[1]

Step 3: Work-up & Purification[1]

- Cool to room temperature.
- Quench: Add 1M HCl (aq).
  - Critical Check: The byproduct, (Cyclopropylmethyl)dimethylamine, is basic. Acidic wash converts it to the water-soluble hydrochloride salt, effectively removing it from the organic layer.
- Extract with Ethyl Acetate (3x).[3]
- Wash combined organics with Brine, dry over Na_2SO_4, and concentrate.
- Purify via flash chromatography.

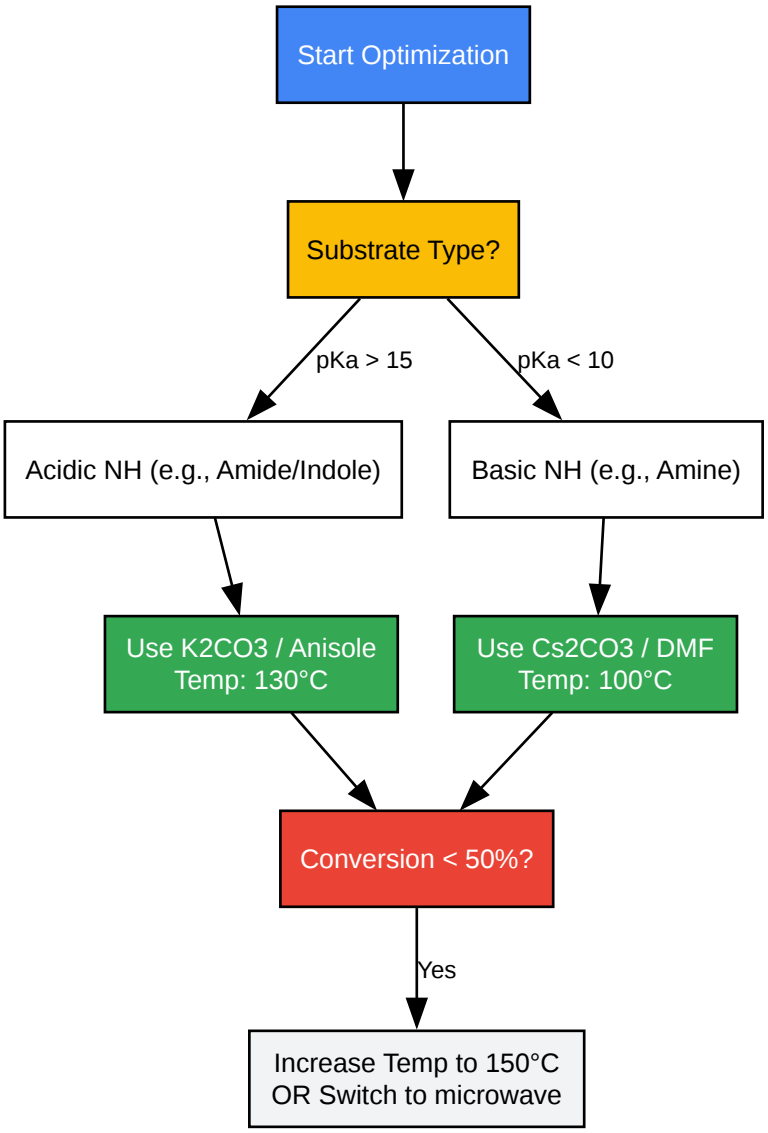
Data Summary: Comparison of Methylating Agents

Feature	Methyl Iodide (MeI)	CPTMAI (This Protocol)	Phenyltrimethylammonium Iodide
Physical State	Volatile Liquid (BP 42°C)	Crystalline Solid	Crystalline Solid
Toxicity	High (Inhalation hazard)	Low (Non-volatile)	Low (Non-volatile)
Atom Economy	High	Moderate (Larger leaving group)	Moderate
Selectivity	Low (Over-methylation common)	High (Controlled release)	High
Work-up	Requires removal of toxic excess	Acid wash removes byproduct	Acid wash removes byproduct

Part 4: Troubleshooting & Optimization Logic

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Decision Logic for Solvent/Base Selection[1]



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Caption: Decision tree for optimizing reaction conditions based on substrate acidity and observed conversion.

Handling Side Reactions

Risk: Ring Opening. Although rare under basic conditions, the cyclopropylmethyl cation (if formed via SN1) can rearrange to cyclobutyl or homoallyl systems.

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- Prevention: Ensure the reaction remains strictly in the SN2 regime by maintaining high concentrations of nucleophile and using a polar aprotic solvent (DMF) if the substrate is poorly soluble, to favor bimolecular kinetics over unimolecular dissociation.

Part 5: References

- Templ, J., & Schnürch, M. (2022).[3] Selective α-Methylation of Aryl Ketones Using Quaternary Ammonium Salts as Solid Methylating Agents. The Journal of Organic Chemistry, 87(6), 4305–4315. [Link][1]
    - Grounding: Establishes the foundational protocol for using quaternary ammonium iodides (specifically PhMe3NI) as green, solid methylating agents.
- Templ, J., Gjata, E., Getzner, F., & Schnürch, M. (2022).[3] Monoselective N-Methylation of Amides, Indoles, and Related Structures Using Quaternary Ammonium Salts as Solid Methylating Agents. Organic Letters, 24(40), 7315–7319. [Link][1][4]
    - Grounding: Validates the "Anisole/Carbonate" method for N-methylation and discusses the selectivity of methyl transfer over other alkyl groups.
- Senaweera, S. M., & Weaver, J. D. (2016). Dual C–F, C–H Functionalization via Photocatalysis: Access to Multifluorinated Biaryls. Journal of the American Chemical Society, 138(8), 2520–2523.
    - Grounding: Discusses the behavior of alkylated ammonium salts and the stability of the C-N bond in various oxidative/reductive contexts.
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    - Grounding: Verification of commercial availability and physical properties (CAS 73664-02-5).[1]

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Sources

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- 2. (Cyclopropylmethyl)trimethylammonium iodide – AVK World [avkworld.com]
- 3. Selective α-Methylation of Aryl Ketones Using Quaternary Ammonium Salts as Solid Methylating Agents [organic-chemistry.org]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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